A Technical Guide to 7-Amino nitrazepam-d5: Structure, Metabolism, and Analytical Applications

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Compound of Interest

Compound Name:	*7-Amino nitrazepam-d5*
CAS No.:	*1189511-46-3*
Cat. No.:	*B15558787*

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This document provides a comprehensive technical overview of **7-Amino nitrazepam-d5**, a critical analytical tool for researchers, toxicologists, and drug development professionals. It details the compound's structure, its role within the metabolic cascade of nitrazepam, and its application in quantitative analysis.

Core Chemical Identity

7-Amino nitrazepam-d5 is the deuterium-labeled stable isotope of 7-aminonitrazepam.[1] The non-labeled compound, 7-aminonitrazepam, is the principal urinary metabolite of nitrazepam, a long-acting benzodiazepine drug prescribed for insomnia.[2][3][4] The incorporation of five deuterium atoms onto the phenyl ring creates a mass shift that makes **7-Amino nitrazepam-d5** an ideal internal standard for mass spectrometry-based quantification methods in clinical toxicology, forensic analysis, and pharmacokinetic studies.[3][5]

Physicochemical Properties

The fundamental properties of **7-Amino nitrazepam-d5** are summarized in the table below.

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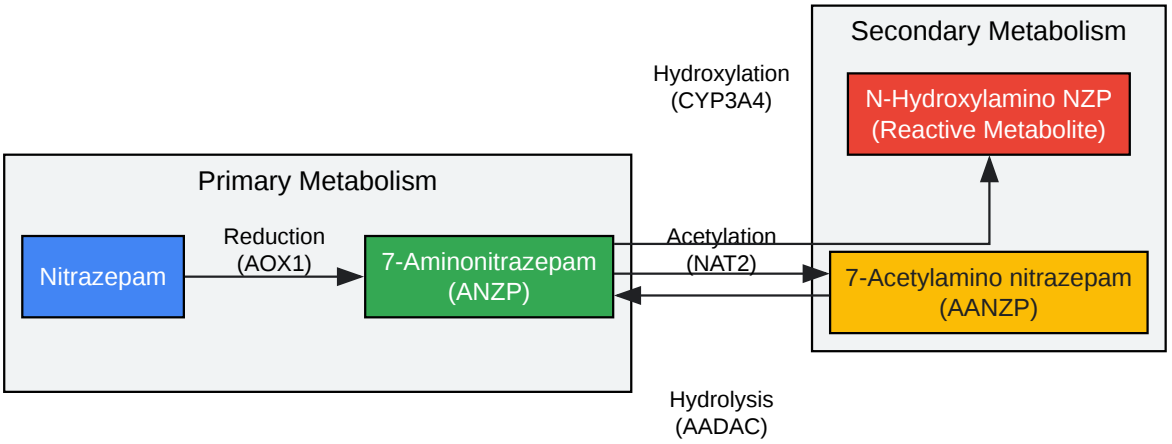
Property	Data	Reference
IUPAC Name	7-amino-5-(2,3,4,5,6-pentadeuteriophenyl)-1,3-dihydro-1,4-benzodiazepin-2-one	[6][7]
CAS Number	1189511-46-3	[1][6]
Unlabeled CAS	4928-02-3	[6][7]
Molecular Formula	$C_{15}H_8D_5N_3O$	[1][3][8]
Molecular Weight	256.31 g/mol	[1][3][8]
Appearance	Pale Yellow Solid	[8]
Melting Point	240-242°C	[8]
SMILES	NC1=CC=C2NC(CN=C(C3=C([2H])C([2H])=C([2H])C([2H])=C3[2H])C2=C1)=O	[6]
InChI	1S/C15H13N3O/c16-11-6-7-13-12(8-11)15(17-9-14(19)18-13)10-4-2-1-3-5-10/h1-8H,9,16H2,(H,18,19)/i1D,2D,3D,4D,5D	[6]
Storage	Controlled Substance, -20°C Freezer	[8]

Biological Fate and Metabolism of the Parent Compound

7-aminonitrazepam is the product of the in-vivo reduction of its parent drug, nitrazepam. Understanding this metabolic pathway is crucial for interpreting toxicological findings. In humans, nitrazepam is primarily metabolized in the liver.[2][9] The nitro group at the 7-position undergoes reduction to form 7-aminonitrazepam (ANZP).[2] This primary metabolite can then be acetylated to form 7-acetylamino nitrazepam (AANZP).[2] Key enzymes, including aldehyde

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oxidase 1 (AOX1), N-acetyltransferase (NAT) 2, arylacetamide deacetylase (AADAC), and cytochrome P450 3A4 (CYP3A4), are responsible for these transformations.[2]



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Fig. 1: Metabolic pathway of Nitrazepam to its major metabolites.

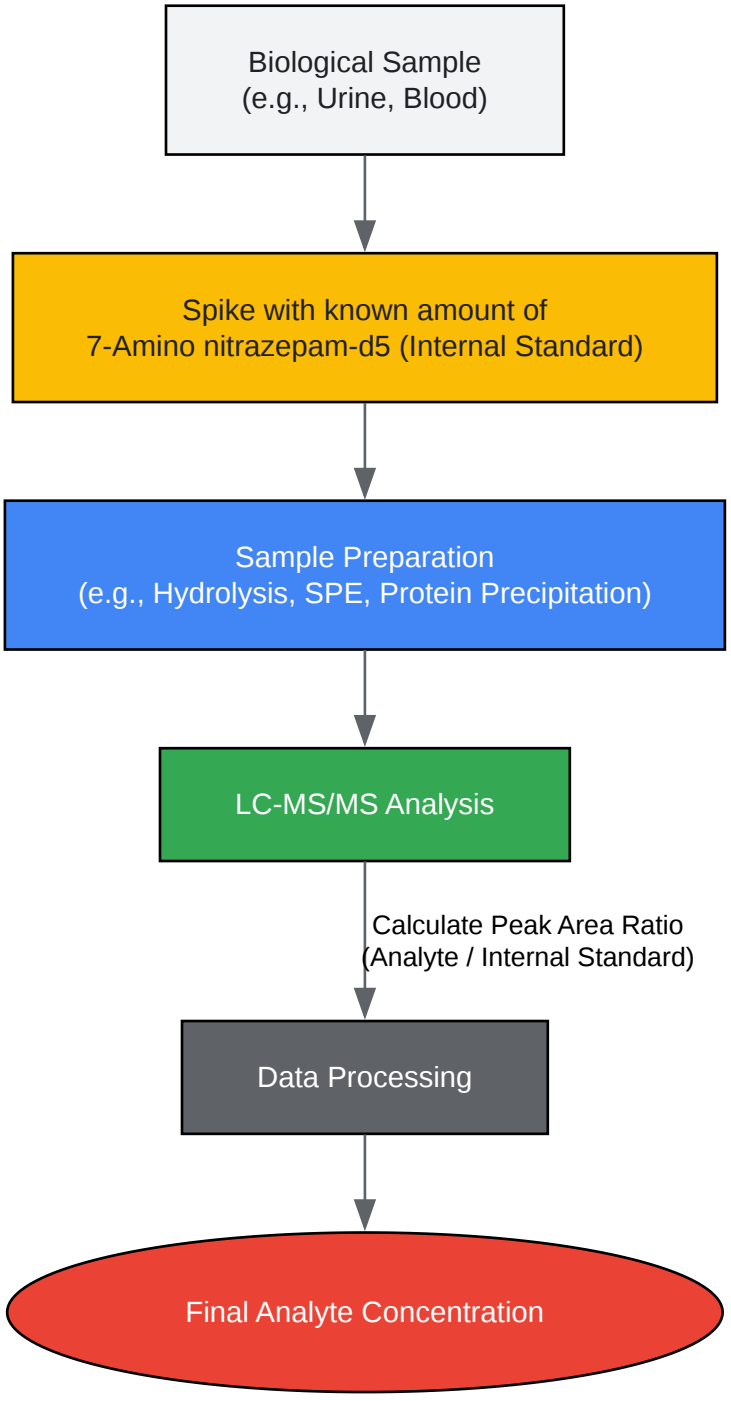
Analytical Implementation and Experimental Protocols

The primary application of **7-Amino nitrazepam-d5** is as an internal standard for the accurate quantification of 7-aminonitrazepam in biological matrices. Its chemical properties are nearly identical to the analyte, but its increased mass allows it to be distinguished by a mass spectrometer.

Conceptual Workflow for Quantification

The use of a stable isotope-labeled internal standard is a gold-standard technique in quantitative mass spectrometry. The standard is added at a known concentration to both calibration standards and unknown samples at the beginning of the sample preparation process. This corrects for any analyte loss during extraction and for variations in instrument response (matrix effects).

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Fig. 2: General workflow for quantification using an internal standard.

General Protocol: Quantification in Urine by LC-MS/MS

This section outlines a representative protocol for the detection of 7-aminonitrazepam. Specific parameters must be optimized for the instrumentation in use.

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1. Sample Preparation:

- To a 1 mL aliquot of urine, add 10 µL of a 100 µg/mL solution of **7-Amino nitrazepam-d5** in acetonitrile.[3]
- If conjugated metabolites are of interest, perform enzymatic hydrolysis (e.g., using β-glucuronidase).
- Perform solid-phase extraction (SPE) or a protein precipitation step to remove matrix interferences.
- Evaporate the cleaned extract to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.

2. Liquid Chromatography (LC) Conditions:

- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Flow Rate: 0.3 mL/min.
- Gradient: A linear gradient appropriate to separate the analyte from matrix components.

3. Mass Spectrometry (MS/MS) Conditions:

- Ionization: Electrospray Ionization, Positive Mode (ESI+).
- Detection: Multiple Reaction Monitoring (MRM).
- The expected mass transitions are listed in the table below. The precursor ion ($[M+H]^+$) for the unlabeled analyte is m/z 252, confirmed by HPLC-ESI-MS experiments.[10]

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Compound	Precursor Ion (m/z)	Product Ion (m/z)
7-aminonitrazepam (Analyte)	252.1	Optimize based on instrument
7-Amino nitrazepam-d5 (IS)	257.1	Optimize based on instrument

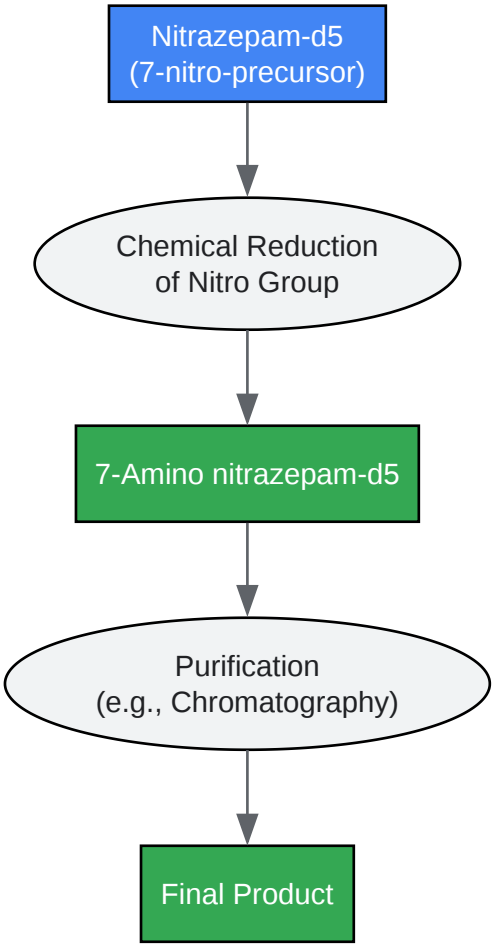
4. Data Analysis:

- Generate a calibration curve by plotting the peak area ratio (Analyte/Internal Standard) against the concentration of the calibrators.
- Determine the concentration of 7-aminonitrazepam in the unknown samples by interpolating their peak area ratios from the calibration curve.

Synthesis Pathway (Conceptual)

The synthesis of **7-Amino nitrazepam-d5** is achieved through the chemical reduction of its corresponding nitro-precursor, Nitrazepam-d5.

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Fig. 3: Conceptual synthesis of **7-Amino nitrazepam-d5** from its precursor.

Conclusion

7-Amino nitrazepam-d5 is an indispensable tool for modern analytical chemistry, particularly in the fields of toxicology and pharmacology. Its utility as an internal standard enables the highly accurate and precise quantification of nitrazepam exposure by correcting for analytical variability. The methodologies and data presented in this guide provide a foundational resource for researchers engaged in the study of benzodiazepine metabolism and detection.

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